

# Proper Disposal of $\delta$ -Valerolactone (3,4-Dihydro-2H-pyran-2-one)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,4-Dihydro-2H-pyran-2-one

Cat. No.: B3050525

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This document provides essential safety and logistical information for the proper disposal of  $\delta$ -Valerolactone (also known as Tetrahydro-2H-pyran-2-one), a common laboratory chemical.

## Immediate Safety and Handling Precautions

Before handling  $\delta$ -Valerolactone, it is crucial to be aware of its potential hazards. It is known to cause serious eye damage.<sup>[1][2][3][4][5]</sup> Therefore, appropriate personal protective equipment (PPE) must be worn at all times.

### Personal Protective Equipment (PPE):

- Eye Protection: Chemical splash goggles are required.<sup>[6]</sup>
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.<sup>[1][6]</sup>
- Skin Protection: A chemical apron or other protective clothing should be worn.<sup>[6]</sup>
- Respiratory Protection: If working in an area with insufficient ventilation where vapors or mists may be generated, use a NIOSH/MSHA approved respirator.<sup>[6]</sup>

Facilities that store or use this material should be equipped with an eyewash station and a safety shower.<sup>[6]</sup>

## Spill and Leak Containment

In the event of a spill, the following steps should be taken:

- Ventilate the area.
- Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[6\]](#)
- Collect the absorbed material and place it into a suitable, closed container for disposal.[\[6\]](#)

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for δ-Valerolactone.

Property	Value
Flash Point	112 °C (233.6 °F) <a href="#">[6]</a>
Autoignition Temperature	390 °C (734 °F) <a href="#">[6]</a>
Explosion Limits	Lower: 1.70% by volume, Upper: 9.00% by volume <a href="#">[6]</a>
pH	3 – 4 (500 g/L at 20°C) <a href="#">[2]</a>

## Disposal Procedures

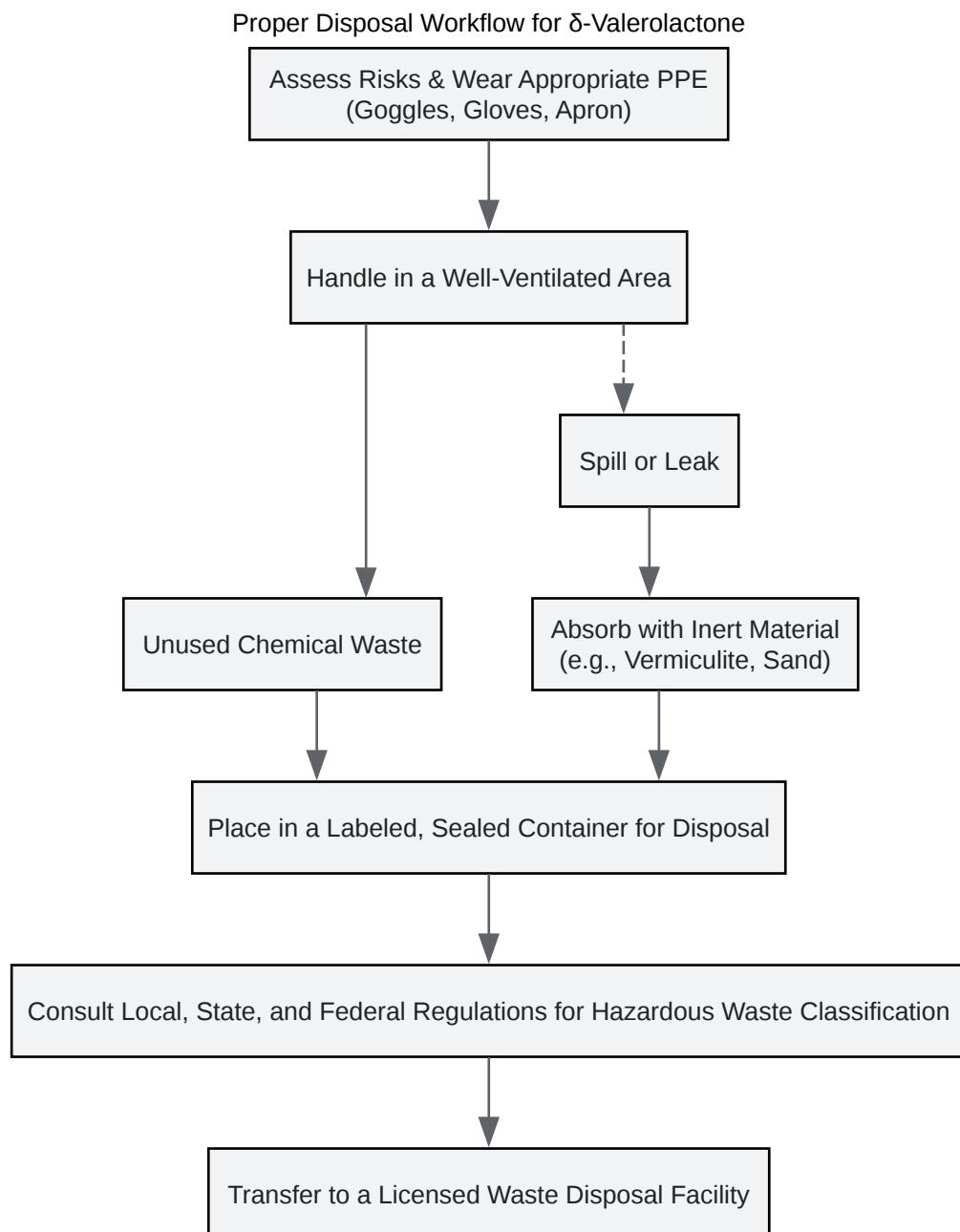
Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste.[\[6\]](#) It is essential to consult and comply with all federal, state, and local hazardous waste regulations to ensure complete and accurate classification and disposal.[\[6\]](#)

General Disposal Guidelines:

- Dispose of the contents and container in accordance with the licensed collector's sorting instructions.[\[2\]](#)
- Contaminated packaging should be handled in the same manner as the substance itself.[\[1\]](#)
- Do not empty into drains.[\[1\]](#)[\[5\]](#)

- Waste should be separated into categories that can be managed separately by local or national waste management facilities.[1]

The following diagram outlines the logical workflow for the proper disposal of  $\delta$ -Valerolactone.



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Caption: Disposal Workflow for  $\delta$ -Valerolactone.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)